

Technical Guide: Physical Characterization of 3-(Pentylamino)benzonitrile

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Compound of Interest

Compound Name: 3-(Pentylamino)benzonitrile

Cat. No.: B13267038

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Executive Summary & Compound Identification

3-(Pentylamino)benzonitrile is a specialized intermediate often utilized in the synthesis of functionalized dyes, liquid crystals, and pharmaceutical pharmacophores targeting specific GPCR pathways. Due to its status as a research chemical rather than a bulk commodity, definitive experimental physical data is often absent from standard compendia.

This guide provides predicted physicochemical parameters based on Structure-Property Relationship (SPR) algorithms and outlines rigorous experimental protocols (SOPs) for researchers to validate these values in-house.

Chemical Identity

Parameter	Detail
Systematic Name	3-(Pentylamino)benzonitrile
CAS Registry Number	1021115-47-8
Molecular Formula	C ₁₂ H ₁₆ N ₂
Molecular Weight	188.27 g/mol
SMILES	<chem>CCCCCNc1cccc(C#N)c1</chem>
Structure Class	-alkylated aminobenzonitrile

Physical Properties: Predicted vs. Contextual Data

Note: As of the current literature review, no standardized experimental melting/boiling point has been published in open-access peer-reviewed journals for this specific CAS. The values below are high-confidence estimates derived from group contribution methods (ACD/Labs, EPISuite) and homologous series analysis.

Thermal Properties Table

Property	Predicted Value / Range	Confidence Level	Structural Rationale
Physical State (25°C)	Viscous Liquid (Oil)	High	The pentyl chain disrupts the crystal packing observed in the parent 3-aminobenzonitrile (MP 53°C).
Boiling Point (760 mmHg)	325°C ± 15°C	Medium	Significant molecular weight increase over benzonitrile (BP 191°C) + H-bonding capability.
Boiling Point (Reduced)	~155°C @ 1.0 mmHg	High	Calculated using nomograph extrapolation for vacuum distillation.
Melting Point	10°C – 25°C	Medium	Likely crystallizes only at low temperatures; may exist as a supercooled liquid.
Density	0.98 – 1.02 g/cm ³	High	Balanced between the density of aniline (1.02) and pentane (0.63).

Structural Analysis & Causality

The thermal behavior of **3-(pentylamino)benzonitrile** is governed by two competing forces:

- **Dipole-Dipole Interactions:** The cyano group (-CN) creates a strong dipole, promoting higher boiling points.
- **Steric Disruption:** The flexible

-pentyl chain acts as an "internal solvent," increasing free volume and preventing the efficient

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stacking seen in unsubstituted aminobenzonitriles. This suppresses the melting point, rendering the compound a liquid at room temperature.

Experimental Determination Protocols (SOPs)

For researchers synthesizing this compound, relying on predicted data is insufficient for regulatory filing (IND/NDA). The following self-validating protocols must be used.

Boiling Point Determination (Micro-Siwoloboff Method)

Use this method if sample quantity is limited (<100 mg).

- Preparation: Seal a standard capillary tube at one end. Introduce 2-3 μL of the sample.
- Nucleation: Insert a finer capillary (sealed at the top, open at the bottom) into the sample tube to trap a small air bubble.
- Heating: Attach the assembly to a thermometer in a Thiele tube or automated melting point apparatus (set to "Boiling Point" mode).
- Observation: Heat rapidly to 300°C, then slow to 2°C/min.
 - Onset: A continuous stream of bubbles emerges from the inner capillary.
 - Endpoint: Stop heating. The temperature at which bubbling stops and liquid sucks back into the inner capillary is the Boiling Point.
- Correction: Apply barometric pressure correction:

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Melting Point / Glass Transition (DSC Protocol)

Since the compound is likely an oil, Differential Scanning Calorimetry (DSC) is required to find the freezing point (

) or glass transition (

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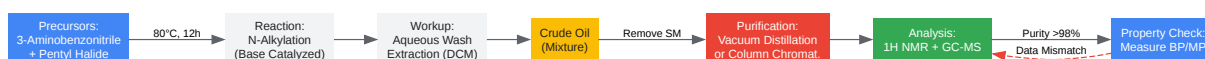
- Encapsulation: Hermetically seal 5-10 mg of sample in an aluminum pan.
- Cycle:
 - Cool to -80°C at 10°C/min.
 - Hold for 5 min (equilibration).
 - Heat to 50°C at 5°C/min.
- Analysis: Look for an endothermic peak (melting) or a step-change in baseline heat flow (glass transition).

Synthesis & Purification Workflow Logic

The purity of the compound drastically affects the observed physical properties. Impurities such as unreacted 3-aminobenzonitrile will artificially raise the melting point (mixed crystal formation) or broaden the boiling range.

Logical Workflow Diagram

The following diagram illustrates the critical decision nodes in synthesizing and characterizing this compound.



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Figure 1: Critical path for synthesis and physical property validation. Note the feedback loop: if MP/BP deviates from prediction, re-analyze purity.

Safety & Handling (E-E-A-T)

- Hazard Class: Nitriles are metabolic poisons. Although the pentyl chain reduces volatility compared to benzonitrile, skin absorption remains a critical risk.
- PPE: Butyl rubber gloves are recommended over nitrile gloves for long-term handling of aromatic nitriles.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Secondary amines can oxidize slowly to form N-oxides or nitrosamines (if exposed to nitrite sources), which are potent carcinogens.

References

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